

Pyridone 6 mechanism of action JAK STAT signaling

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Compound Focus: Pyridone 6

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Mechanism of Action and Quantitative Profiling

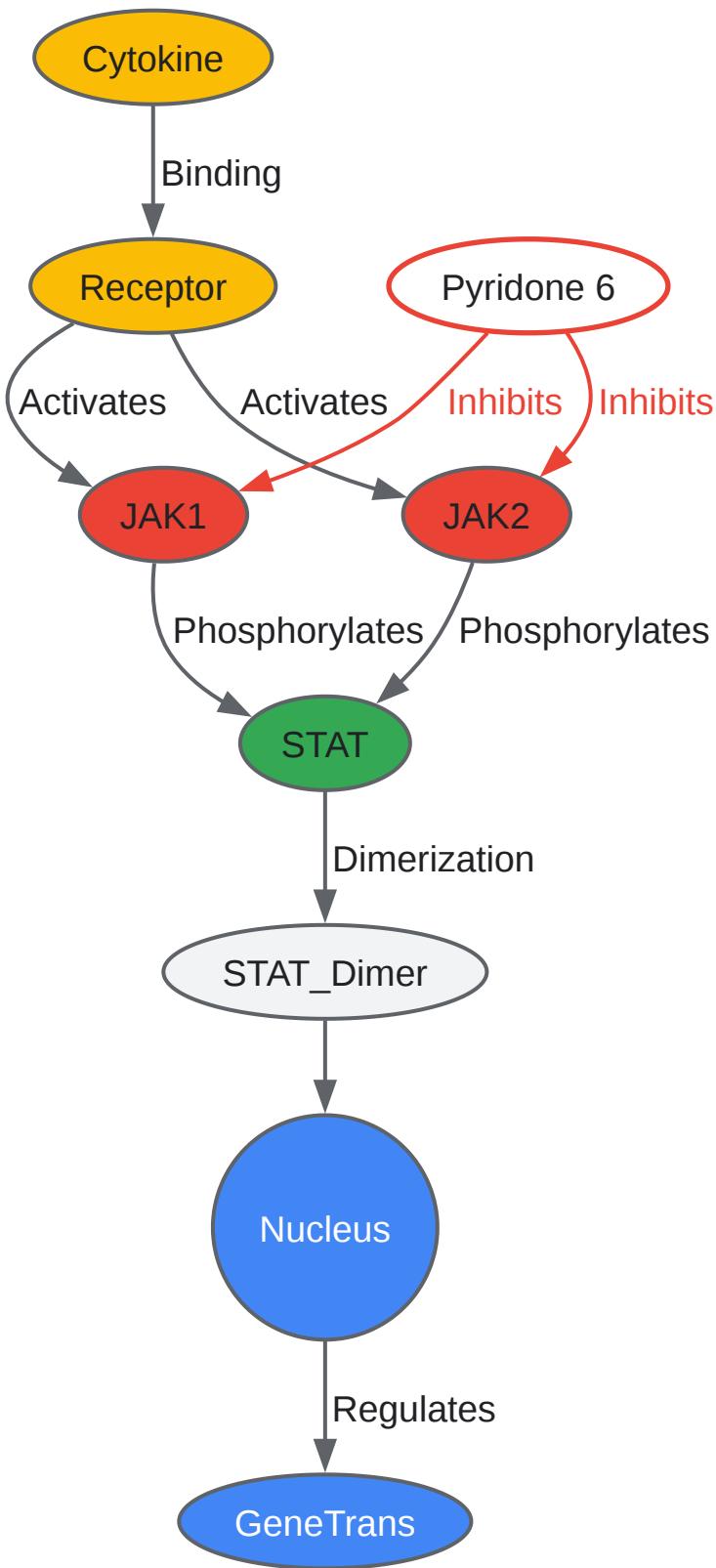
Pyridone 6 functions as a **potent and selective ATP-competitive inhibitor** of the JAK kinase family. The table below summarizes its inhibitory activity (IC50 values) against JAK kinases and a selection of other protein tyrosine kinases, highlighting its strong selectivity for the JAK family [1] [2].

Table 1: Inhibitory Profile (IC50) of Pyridone 6

Kinase	IC50 Value
JAK2	1 nM
TYK2	1 nM
JAK3	5 nM
JAK1	15 nM
Fyn T	0.5 μ M
IkB Kinase 2	0.3 μ M

Kinase	IC50 Value
Mek	0.16 μ M
CDK2	3.3 μ M
KDR	1.4 μ M
p38	11 μ M

The following diagram illustrates the core JAK-STAT signaling pathway and the specific point of inhibition by **Pyridone 6**.



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JAK-STAT signaling pathway and Pyridone 6 inhibition mechanism.

Experimental Protocols and Efficacy Data

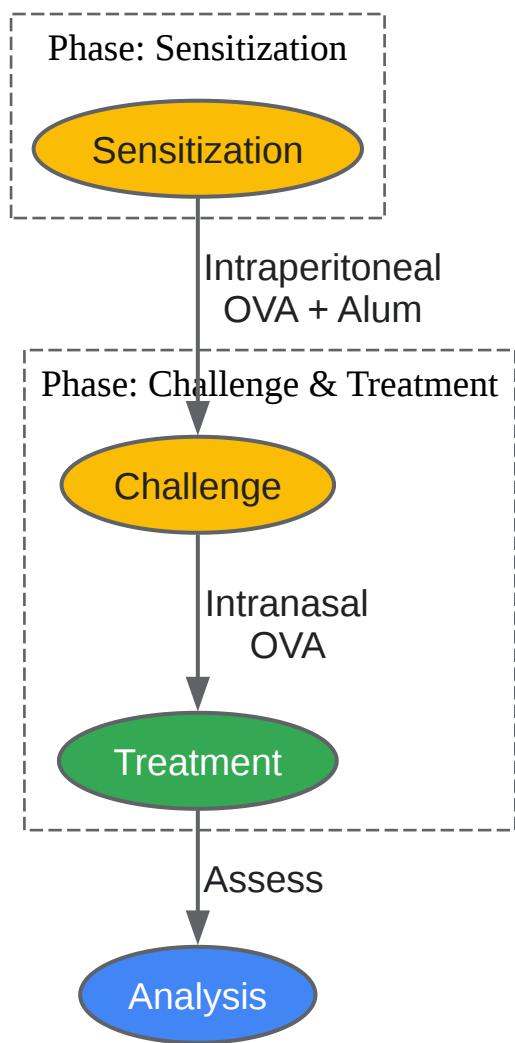
In Vitro Cellular Assay: **Pyridone 6** inhibits IL-2-driven proliferation of CTLL cells with an IC₅₀ of 0.1 μ M and IL-4-driven proliferation with an IC₅₀ of 0.052 μ M [2]. It also influences T-helper cell differentiation, inhibiting Th1 and Th2 development while promoting Th17 differentiation within a specific concentration range [2].

In Vivo Model of Allergic Asthma: A key study [1] investigated **Pyridone 6** effects in an ovalbumin-induced murine asthma model. To improve sustainability, **Pyridone 6** was encapsulated in biodegradable Poly(lactic-co-glycolic acid) (PLGA) nanoparticles.

Table 2: Key Experimental Parameters from Asthma Model Study

Parameter	Detail
Animal Model	Mouse, OVA-induced asthma
Administration	Intranasal
Treatment Timing	During allergen challenge phase
Formulations	Unencapsulated P6 vs. P6-PLGA nanoparticles
Key Outcomes	BAL eosinophilia, AHR, goblet cell hyperplasia

P6-PLGA nanoparticle treatment during the challenge phase suppressed eosinophilia, airway hyperresponsiveness, and goblet cell hyperplasia more effectively than unencapsulated P6 [1]. The experimental workflow for this study is summarized below.



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Murine asthma model workflow: sensitization, challenge, and treatment.

Therapeutic Implications and Conclusion

Research into **Pyridone 6** provides a strong rationale for targeting the JAK-STAT pathway in inflammatory diseases and cancer [3]. As a pan-JAK inhibitor, **Pyridone 6** offers a powerful tool for fundamental research and a promising scaffold for drug development.

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References

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